

# DAF-FM DA proper disposal procedures

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## Compound of Interest

Compound Name: DAF-FM DA

Cat. No.: B161413

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Proper handling and disposal of chemical reagents are critical for laboratory safety and environmental protection. This document provides detailed procedures for the safe disposal of **DAF-FM DA** (Diaminofluorescein-FM diacetate), a fluorescent probe used for the detection of nitric oxide.

## Safety and Hazard Information

According to safety data sheets, **DAF-FM DA** is not classified as a hazardous substance under the Globally Harmonized System (GHS). However, it is designated as a water hazard class 1, indicating it is slightly hazardous for water. Therefore, precautions should be taken to prevent it from entering groundwater, water courses, or sewage systems.

Hazard Assessment	Rating/Classification	Source
GHS Classification	Not classified as hazardous	
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	
Environmental Hazard	Water Hazard Class 1 (Slightly hazardous for water)	

## Disposal Procedures

The proper disposal method for **DAF-FM DA** depends on the quantity and local regulations. The following steps provide a general guideline.

## Step 1: Assess Quantity and Form

- **Small Quantities:** Determine if the amount to be disposed of qualifies as a "smaller quantity" according to your institution's and local regulations. The Safety Data Sheet suggests that smaller quantities can be disposed of with household waste.
- **Large Quantities & Unused Product:** For larger amounts of the chemical or unused stock solutions (typically in DMSO), disposal must be handled according to official chemical waste regulations.
- **Contaminated Materials:** This includes items such as pipette tips, gloves, and paper towels that have come into contact with **DAF-FM DA**.

## Step 2: Segregate Waste

- Keep **DAF-FM DA** waste separate from other chemical waste streams unless instructed otherwise by your institution's environmental health and safety (EHS) office.
- The product is often supplied as a solution in DMSO.<sup>[1][2][3]</sup> The disposal of the solvent must also be considered and handled in accordance with regulations for flammable liquids.

## Step 3: Disposal Path

For Small Quantities (if permitted by local regulations):

- Consult your local and institutional EHS guidelines to confirm that disposal with regular laboratory or household waste is acceptable.
- If approved, ensure the material is securely contained to prevent leakage or exposure.

For Large Quantities, Unused Solutions, and Contaminated Labware:

- **Container:** Place the waste in a suitable, closed, and clearly labeled container for disposal.<sup>[4]</sup>
- **Labeling:** Label the waste container clearly as "**DAF-FM DA** waste" and include the solvent (e.g., "in DMSO"). Follow all institutional requirements for hazardous waste labeling.

- Storage: Store the sealed waste container in a designated satellite accumulation area for chemical waste.
- Disposal: Arrange for pickup and disposal through your institution's EHS office or a licensed chemical waste disposal company.[4] Disposal must be conducted at an appropriate treatment and disposal facility in accordance with all applicable laws and regulations.[4]

Important Environmental Precaution:

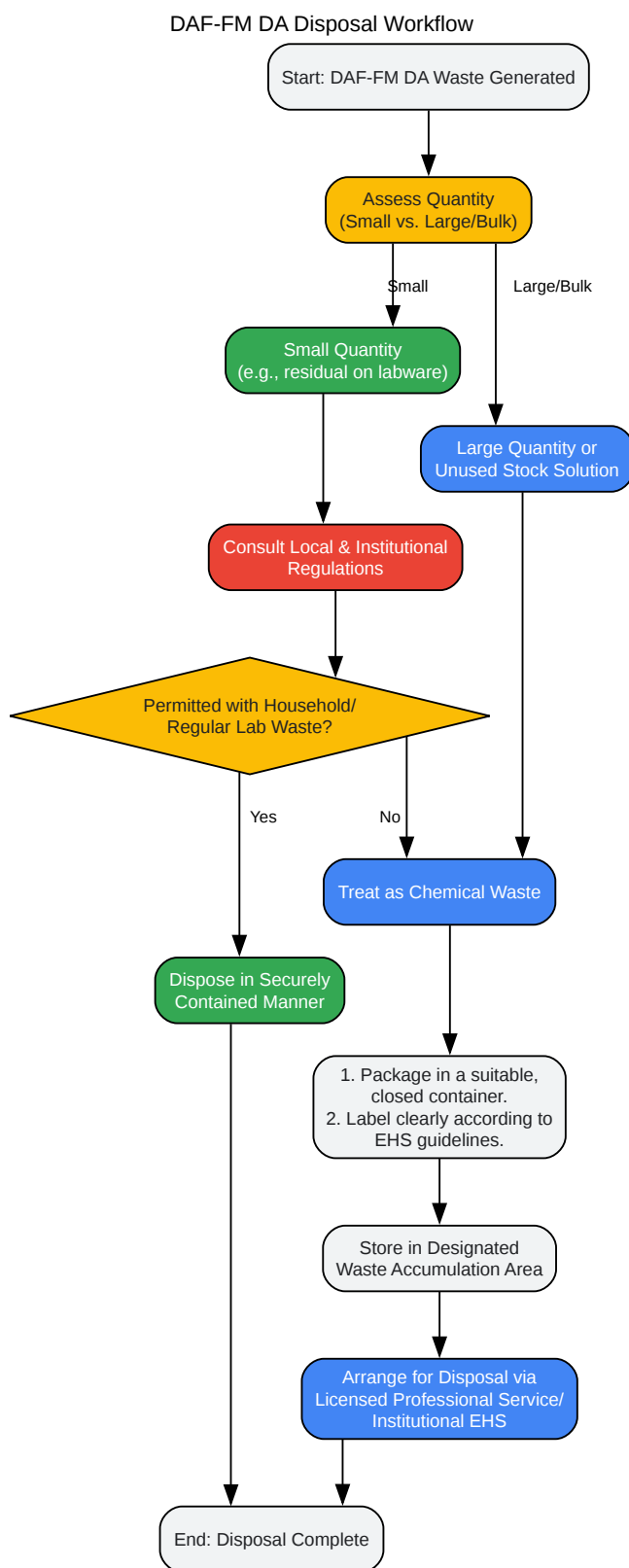
- Do not allow the product, even in small quantities, to enter sewers or any surface or ground water systems.

## Step 4: Decontamination

- After handling, wash hands and any affected skin areas thoroughly with soap and plenty of water.[4]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **DAF-FM DA**.



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Caption: Logical workflow for the proper disposal of **DAF-FM DA**.

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